

CCT031374 Hydrobromide: A Technical Guide to a Wnt Pathway Inhibitor

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Compound of Interest

Compound Name: CCT031374 hydrobromide

Cat. No.: B117414

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Abstract

The Wnt/ β -catenin signaling pathway is a critical regulator of cellular processes, including proliferation, differentiation, and cell fate determination. Its aberrant activation is a hallmark of numerous cancers, making it a prime target for therapeutic intervention. **CCT031374 hydrobromide** has emerged as a small molecule inhibitor of this pathway, acting downstream of the destruction complex to suppress TCF-dependent transcription. This technical guide provides an in-depth overview of CCT031374, consolidating its chemical properties, mechanism of action, and key experimental data. Detailed protocols for relevant in vitro assays are provided to facilitate further research and drug development efforts.

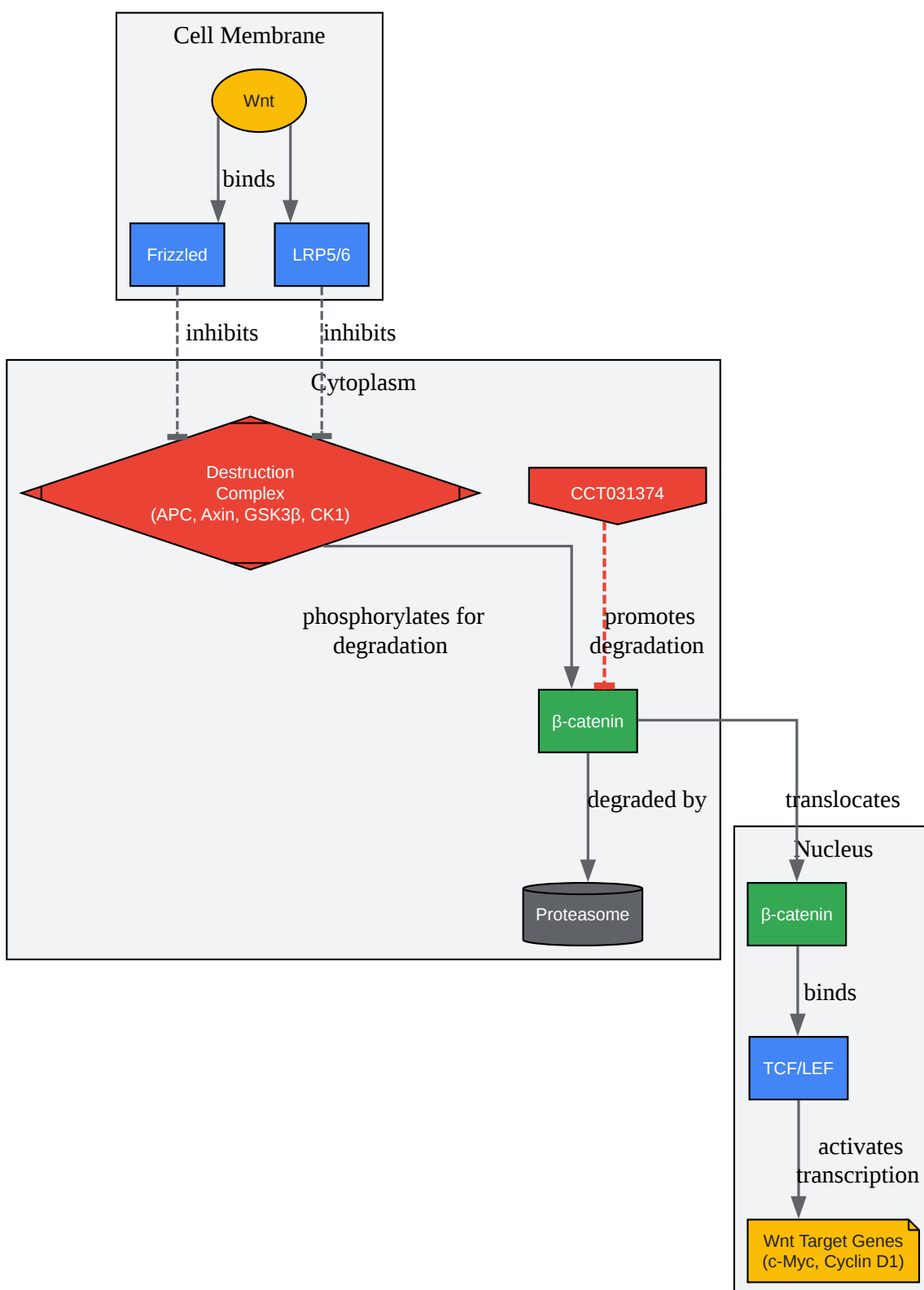
Chemical and Physical Properties

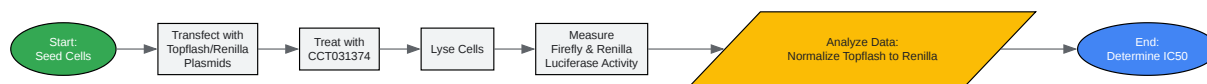
CCT031374 hydrobromide is a potent and selective inhibitor of the Wnt/ β -catenin signaling pathway.^[1] Its chemical and physical characteristics are summarized below.

Property	Value	Reference(s)
Chemical Name	1-[1,1'-Biphenyl]-4-yl-2-(2,3-dihydro-9H-imidazo[1,2-a]benzimidazol-9-yl)ethanone hydrobromide	[2]
Molecular Formula	C ₂₃ H ₁₉ N ₃ O·HBr	[2][3]
Molecular Weight	434.33 g/mol	[2][3]
CAS Number	1219184-91-4	[2][3]
Appearance	Off-white to light yellow solid	[4]
Purity	≥98%	[2][3]
Solubility	Soluble in DMSO (up to 50 mM)	[2]
Storage	Desiccate at room temperature. For long-term storage, -20°C is recommended. Stock solutions can be stored at -80°C for up to 6 months.	[2][4]

Mechanism of Action

CCT031374 inhibits the Wnt signaling pathway by targeting TCF-dependent transcription.[2][3] Unlike inhibitors that target upstream components, CCT031374 acts at the level of β -catenin.[5] Studies have shown that it blocks the stabilization of β -catenin induced by GSK-3 inhibitors like BIO.[2][3] This leads to a reduction in both nuclear and cytosolic levels of β -catenin.[2][3] The compound promotes the degradation of wild-type β -catenin, thereby preventing its accumulation and subsequent translocation to the nucleus.[6] In the nucleus, β -catenin acts as a coactivator for the TCF/LEF family of transcription factors, driving the expression of Wnt target genes. By reducing β -catenin levels, CCT031374 effectively inhibits this transcriptional program.[2]





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